

Personal protective equipment for handling 16:0-18:0(11-12BR) PC

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Compound of Interest

Compound Name: 16:0-18:0(11-12BR) PC

Cat. No.: B3044043

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Essential Safety and Handling Guide for 16:0-18:0(11-12BR) PC

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling 1-palmitoyl-2-(11,12-dibromo)stearoyl-sn-glycero-3-phosphocholine (**16:0-18:0(11-12BR) PC**). The following procedures ensure safe handling, storage, and disposal of this compound.

Chemical Identifier:

- Product Name: **16:0-18:0(11-12BR) PC**
- CAS Number: 324054-54-8[1][2][3]
- Molecular Formula: C42H82NO8PBr2[3]
- Molecular Weight: 919.88 g/mol [2]

Personal Protective Equipment (PPE)

When handling **16:0-18:0(11-12BR) PC**, especially when dissolved in a solvent like chloroform, a comprehensive approach to personal protection is crucial.[4] The following table summarizes the required PPE.

PPE Category	Item	Specification
Eye and Face	Safety Glasses/Goggles	Chemical splash goggles are required to protect against liquid splashes.[5]
Face Shield	Recommended when there is a significant splash hazard.[6] [7]	
Hand	Gloves	Chemical-resistant gloves (e.g., nitrile) are mandatory. Double gloving is recommended for added protection.[6]
Body	Lab Coat	A flame-resistant lab coat should be worn to protect clothing and skin.[8]
Respiratory	Respirator	Use in a well-ventilated area. A respirator may be necessary if aerosols are generated or ventilation is inadequate.[1][7]
Foot	Closed-toe Shoes	Required to prevent injuries from spills or dropped objects. [5][7]

Operational and Disposal Plans

Handling and Storage:

- Always handle **16:0-18:0(11-12BR) PC** in a well-ventilated area, such as a chemical fume hood.[1]
- Avoid contact with skin and eyes.[1]
- Prevent the formation of dust and aerosols.[1]

- Store the compound in a tightly closed container in a dry, cool, and well-ventilated place at -20°C.[2][3]
- This product is shipped on dry ice.[2]

Disposal Plan:

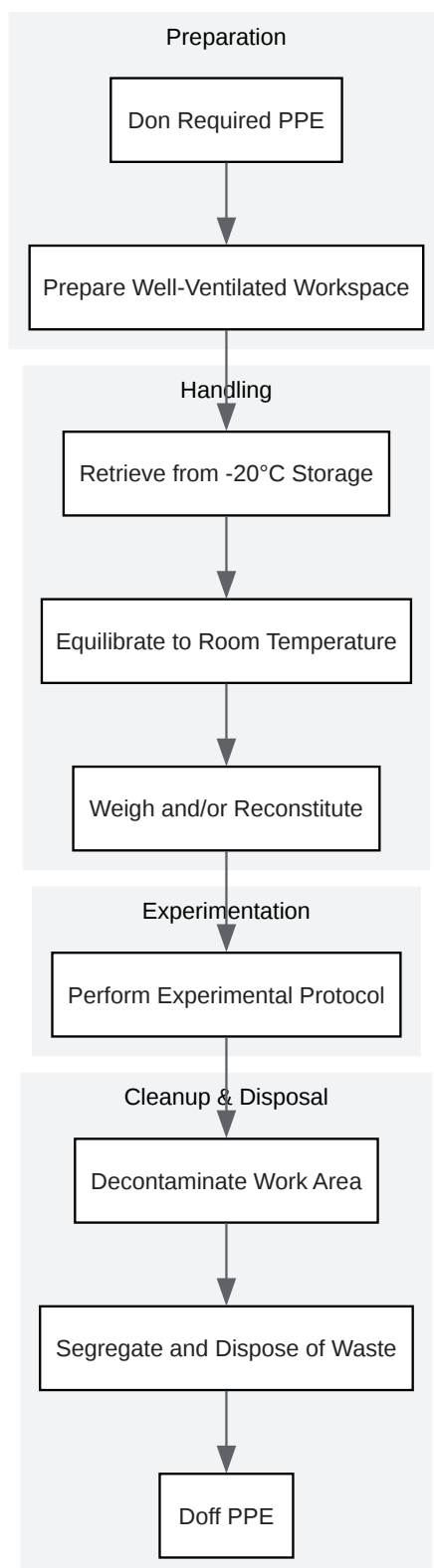
- Dispose of contents and container to an approved waste disposal plant.[4]
- Do not discharge into sewer systems.[1]
- Contaminated packaging should be triple rinsed and offered for recycling or reconditioning, or punctured and disposed of in a sanitary landfill.[1]

First Aid Measures:

- If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor.[1]
- In case of skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water and consult a doctor.[1]
- In case of eye contact: Rinse with pure water for at least 15 minutes and consult a doctor.[1]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[1]

Experimental Workflow

The following diagram outlines the standard procedure for handling **16:0-18:0(11-12BR) PC** from reception to disposal.



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Workflow for handling **16:0-18:0(11-12BR) PC**.

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